In-Depth Technical Guide: Brain Penetrability of JNJ-28583113

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Compound of Interest

Compound Name: *JNJ-28583113*

Cat. No.: *B10857160*

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Executive Summary

JNJ-28583113 is a potent and selective antagonist of the Transient Receptor Potential Melastatin 2 (TRPM2) ion channel, a target implicated in a variety of central nervous system (CNS) disorders.[1][2][3] This document provides a comprehensive technical overview of the brain penetrability of **JNJ-28583113**, summarizing key quantitative data, detailing experimental methodologies, and visualizing relevant biological pathways and workflows. The compound demonstrates the ability to cross the blood-brain barrier (BBB) and engage its target in the CNS.[1][4] However, its utility for systemic in vivo applications is limited by rapid metabolism in the plasma.[1][2][3]

Quantitative Data Summary

The following tables summarize the key in vitro potency and in vivo pharmacokinetic parameters of **JNJ-28583113**.

Table 1: In Vitro Potency of **JNJ-28583113**

Parameter	Species	Cell Line	Assay Type	Value	Reference
IC_{50}	Human	hTRPM2-HEK	Ca^{2+} Flux	126 ± 0.5 nM	[2][3]
IC_{50}	Rat	rTRPM2-expressing cells	Ca^{2+} Flux	25 nM	
IC_{50}	Chimpanzee	cTRPM2-expressing cells	Ca^{2+} Flux	100 nM	

Table 2: In Vivo Pharmacokinetics of **JNJ-28583113** in Rats

Parameter	Species	Strain	Dose	Route	Time Point	Brain Concentration	Plasma Concentration	Reference
Concentration	Rat	Harlan Sprague Dawley	10 mg/kg	Subcutaneous	30 min	Up to 400 ng/mL (~1.1 µM)	Not Detected	
Metabolism	Rat	Harlan Sprague Dawley	10 mg/kg	Subcutaneous	30 min, 2h, 6h	-	Rapidly metabolized	[1][2][3]

Note: The rapid plasma metabolism of **JNJ-28583113** results in undetectable levels of the parent compound in plasma, precluding the calculation of a traditional brain-to-plasma ratio.

Experimental Protocols

In Vivo Brain Penetrability Study in Rats

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This protocol outlines the methodology used to assess the brain concentration of **JNJ-28583113** following systemic administration in rats.

- Animal Model:
  - Species: Rat
  - Strain: Harlan Sprague Dawley
  - Weight: Approximately 400 g
- Dosing:
  - Compound: **JNJ-28583113**
  - Dose: 10 mg/kg
  - Route of Administration: Subcutaneous (s.c.) injection
  - Vehicle: While not explicitly stated in the available literature, a common vehicle for subcutaneous injection of small molecules is a solution of 2% DMSO, 40% PEG300, 5% Tween-80, and 53% saline.
- Sample Collection:
  - Time Points: Brain and plasma samples were collected at 0.5, 2, and 6 hours post-dosing.
  - Procedure:
    - At the designated time points, animals are anesthetized.
    - Blood is collected via cardiac puncture into tubes containing an anticoagulant.
    - Plasma is separated by centrifugation.
    - The brain is perfused with saline to remove circulating blood.
    - The whole brain is excised, weighed, and homogenized.

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- Bioanalysis:
  - Method: Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is used to quantify the concentrations of **JNJ-28583113** and its acid metabolite (JNJ-61377069) in brain homogenate and plasma samples.

In Vitro TRPM2 Functional Assays

This assay measures the ability of **JNJ-28583113** to inhibit TRPM2-mediated calcium influx in a cellular context.

- Cell Line: Human Embryonic Kidney (HEK293) cells stably overexpressing human TRPM2 (hTRPM2-HEK).
- Procedure:
  - hTRPM2-HEK cells are seeded into 96-well plates.
  - Cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) for 1 hour at 37°C.
  - Cells are washed to remove excess dye.
  - **JNJ-28583113** is added at various concentrations and incubated for a predefined period.
  - TRPM2 is activated by adding an agonist, such as H_2O_2 (e.g., 300 µM).
  - The change in intracellular calcium concentration is measured in real-time using a fluorescence plate reader.
  - The IC_{50} value is calculated from the concentration-response curve.

This assay assesses the downstream effect of TRPM2 inhibition by **JNJ-28583113** on the phosphorylation status of GSK-3β.

- Cell Line: hTRPM2-HEK cells or microglial cell lines.
- Procedure:

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- Cells are seeded in culture plates and allowed to adhere.
- Cells are pre-incubated with **JNJ-28583113** (e.g., 10 µM) for 30 minutes.
- TRPM2 is activated with H_2O_2 (e.g., 300 µM) for a specified time (e.g., 10-30 minutes).
- Cells are lysed, and protein concentration is determined.
- Proteins are separated by SDS-PAGE and transferred to a membrane.
- The membrane is probed with primary antibodies specific for phosphorylated GSK-3β (p-GSK-3β) and total GSK-3β.
- Horseradish peroxidase (HRP)-conjugated secondary antibodies are used for detection.
- Bands are visualized using a chemiluminescence detection system, and the ratio of p-GSK-3β to total GSK-3β is quantified.

This protocol evaluates the effect of **JNJ-28583113** on the release of pro-inflammatory cytokines from activated microglia.

- Cell Type: Primary microglia or a microglial cell line (e.g., BV2).
- Procedure:
  - Microglial cells are plated in 24-well plates.
  - Cells are pre-treated with various concentrations of **JNJ-28583113** for 1 hour.
  - Microglia are stimulated with lipopolysaccharide (LPS) (e.g., 100 ng/mL) to induce an inflammatory response.
  - After a 24-hour incubation period, the cell culture supernatant is collected.
  - The concentrations of pro-inflammatory cytokines (e.g., TNF-α, IL-1β) in the supernatant are measured using an Enzyme-Linked Immunosorbent Assay (ELISA) kit according to the manufacturer's instructions.

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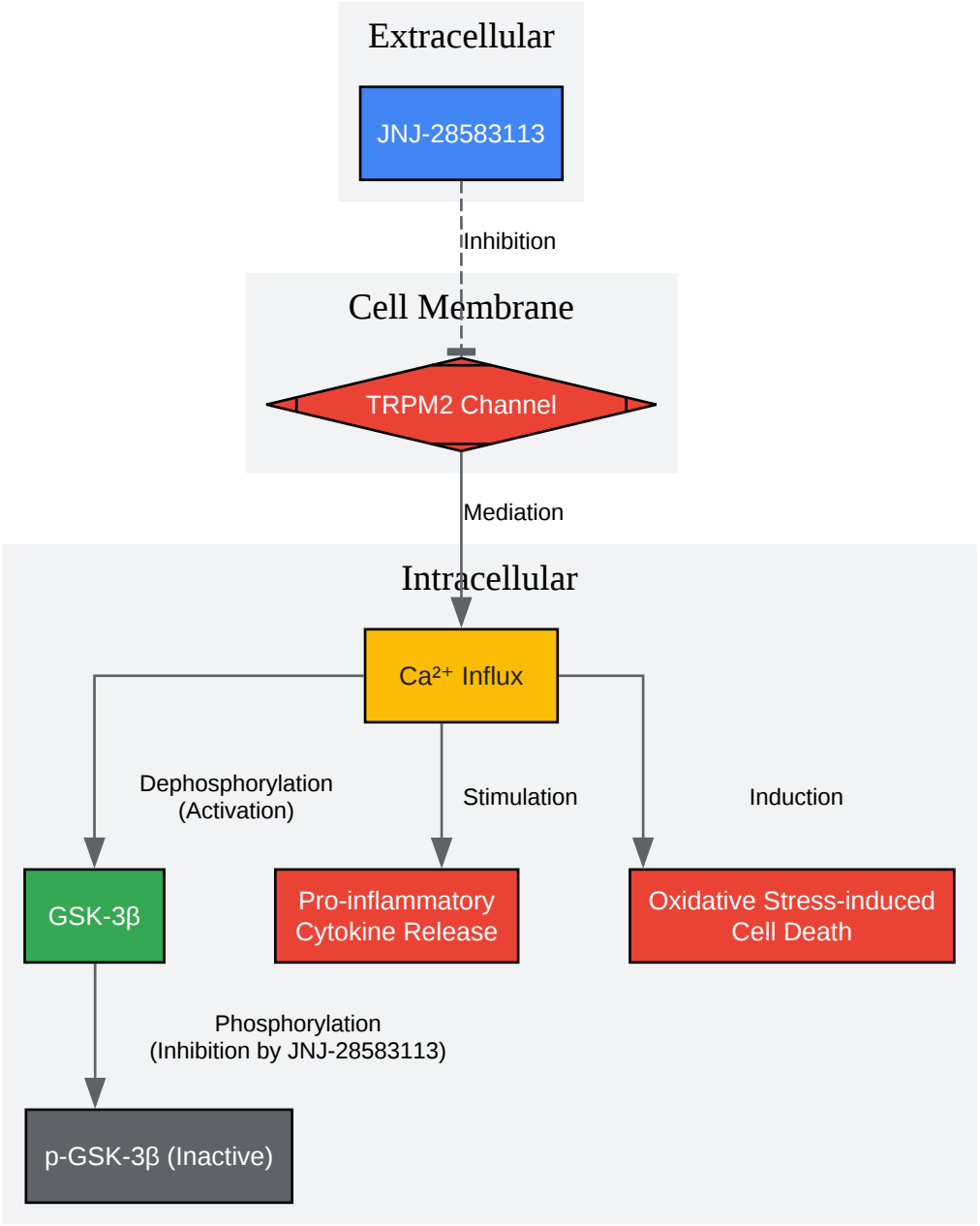
Visualizations

Signaling Pathway of **JNJ-28583113** Action



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Caption: Signaling pathway illustrating the inhibitory action of **JNJ-28583113** on the TRPM2 channel.

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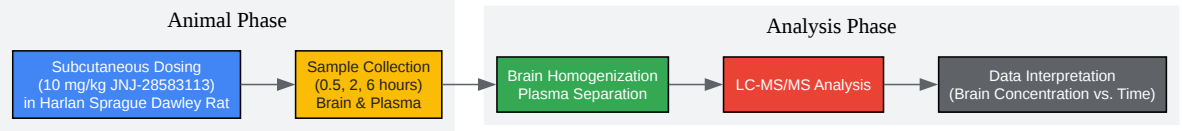
Experimental Workflow for In Vivo Brain Penetrability



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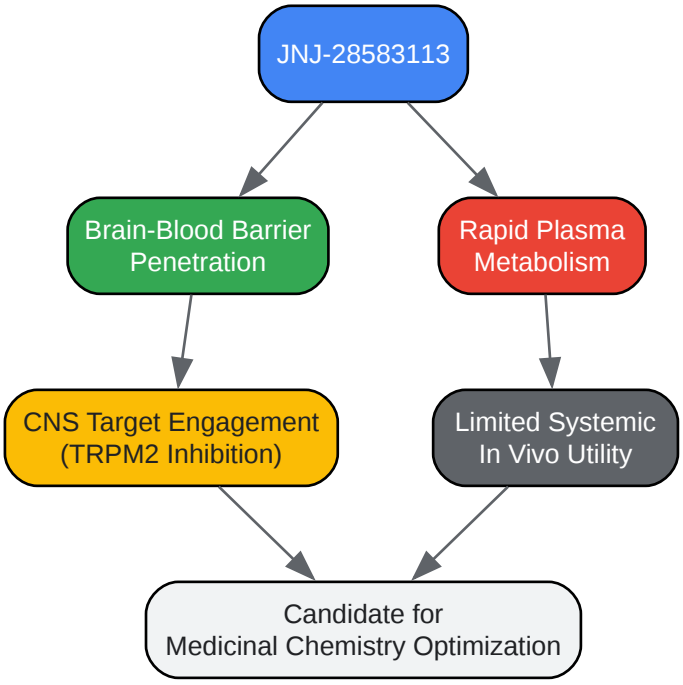
Caption: Workflow for the in vivo assessment of **JNJ-28583113** brain penetrability in rats.

Logical Relationship of JNJ-28583113's Properties



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Caption: Logical flow from the properties of **JNJ-28583113** to its development potential.

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